

Application Note: Preparation of Quin-C7 Stock Solution

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Introduction

Quin-C7 is a synthetic quinazolinone derivative that functions as a nonpeptide antagonist of the human N-formyl peptide receptor 2 (FPR2/ALX), also known as formyl peptide receptor like 1 (FPRL1)[1]. FPR2 is primarily expressed in immune cells such as neutrophils and monocytes, where it plays a crucial role in inflammatory responses[1]. As an antagonist, **Quin-C7** can inhibit the signaling pathways activated by FPR2 agonists, making it a valuable tool for research in inflammation and immunology, including studies on inflammatory bowel disease[2]. Proper preparation of a stable and accurate stock solution is the first critical step for reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Quin-C7** stock solutions.

Chemical Properties

A summary of the key chemical properties of **Quin-C7** is provided in the table below.

Property	Value	Reference
Molecular Formula	C25H25N3O4	[1]
Molecular Weight	431.48 g/mol	[2]
Appearance	Lyophilized Powder	[1]
CAS Number	871100-12-8	[1]



Experimental Protocols

Materials

- · Quin-C7 lyophilized powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Microcentrifuge

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Quin-C7** in DMSO, a commonly used solvent for this compound.

- Pre-treatment of **Quin-C7** Vial: Before opening, centrifuge the vial containing the lyophilized **Quin-C7** powder at 10,000 x g for 5 minutes. This will ensure that all the powder is collected at the bottom of the vial, which is important as the lyophilized product may be difficult to visualize[1].
- Calculating the Required Volume of DMSO: To prepare a 10 mM stock solution, the required volume of DMSO can be calculated using the following formula:

Volume (μ L) = (Mass of **Quin-C7** (mg) / 431.48 g/mol) * 100,000

For example, to prepare a 10 mM stock solution from 1 mg of **Quin-C7**: Volume (μ L) = (1 mg / 431.48 g/mol) * 100,000 = 231.76 μ L

 Reconstitution: Carefully add the calculated volume of anhydrous DMSO to the vial of Quin-C7.



- Dissolution: Cap the vial securely and facilitate dissolution by gently tapping the vial. You may also tilt and roll the liquid over the inner surfaces of the vial. If necessary, a light vortex for no more than 3 seconds is acceptable. Avoid vigorous vortexing[1]. Ensure that the powder is completely dissolved.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is
 highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes[1][2].
- Storage: Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[2]. Protect the solution from light[1].

Working Solution Preparation

Prepare fresh working solutions by diluting the stock solution in your experimental buffer just before use[1].

Quantitative Data Summary

Parameter	Recommended Solvent	Recommended Concentration	Storage Temperature	Stability
Stock Solution	DMSO	Up to 100 mM[1]	-20°C	Up to 1 month[2]
-80°C	Up to 6 months[2]			
Working Solution	Aqueous Buffer	Dependent on experimental needs	4°C	Up to 1 week[1]

Diagrams





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Caption: Workflow for the preparation and use of **Quin-C7** stock solution.

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